

An In-depth Technical Guide to Acetonitrile-Nickel(II) Complexes

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Compound of Interest

Compound Name: Acetonitrile--nickel (1/1)

Cat. No.: B15445278

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of acetonitrile-nickel(II) complexes, focusing on their synthesis, structural characterization, physicochemical properties, and applications, particularly in the realm of organic synthesis. While a specific CAS number for "Acetonitrile, nickel(2+) salt (1:1)" is not readily available, this document will focus on well-characterized and commonly utilized acetonitrile-nickel(II) coordination complexes, such as those with perchlorate and tetrafluoroborate counter-ions.

Physicochemical Properties

Solutions of nickel(II) salts in acetonitrile typically result in the formation of the hexakis(acetonitrile)nickel(II) cation, $[\text{Ni}(\text{CH}_3\text{CN})_6]^{2+}$. The properties of this and related complexes are summarized below.

Property	Data
Molecular Formula	--INVALID-LINK-- ₂
Appearance	Light blue or green crystalline solid
Coordination Geometry	Octahedral around the Ni(II) center
Solubility	Soluble in polar organic solvents like acetonitrile.
Magnetic Properties	Paramagnetic
Spectroscopic Data	The electronic absorption spectra in acetonitrile are consistent with an octahedral coordination geometry. Proton NMR studies have been conducted on these complexes in acetonitrile solution.

Experimental Protocols

Detailed methodologies for the synthesis of representative acetonitrile-nickel(II) complexes are provided below.

2.1 Synthesis of Hexakis(acetonitrile)nickel(II) Tetrafluoroborate (--INVALID-LINK--₂)

This protocol describes a common method for the preparation of the hexakis(acetonitrile)nickel(II) tetrafluoroborate complex.

- Materials:
 - Nickel(II) tetrafluoroborate hexahydrate ($\text{Ni}(\text{BF}_4)_2 \cdot 6\text{H}_2\text{O}$)
 - Acetonitrile (CH_3CN), anhydrous
 - Diethyl ether
- Procedure:

- In a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), dissolve nickel(II) tetrafluoroborate hexahydrate in anhydrous acetonitrile.
- The water of hydration is displaced by the coordinating acetonitrile solvent. To facilitate the removal of water, the solution can be stirred over a drying agent, such as molecular sieves, or the solvent can be partially evaporated under reduced pressure and fresh anhydrous acetonitrile added.
- Continue stirring the solution at room temperature for several hours to ensure complete coordination of the acetonitrile.
- The product can be precipitated by the addition of a less polar solvent, such as diethyl ether.
- Filter the resulting crystalline solid, wash with diethyl ether, and dry under vacuum.

2.2 Synthesis of a Dinuclear Nickel(II) Acetonitrile Complex

This protocol is based on the synthesis of --INVALID-LINK-- $4 \cdot 2\text{CH}_3\text{CN}$, as an example of a more complex acetonitrile-nickel(II) species.

- Materials:
 - The dinucleating ligand ethylene glycol-bis(β -aminoethyl ether) N,N,N',N'-tetrakis[(2-(1-ethylbenzimidazolyl)] (EGTB-Et)
 - Nickel(II) perchlorate hexahydrate ($\text{Ni}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$)
 - Acetonitrile (CH_3CN)
- Procedure:
 - Dissolve the EGTB-Et ligand in acetonitrile.
 - In a separate flask, prepare a solution of nickel(II) perchlorate hexahydrate in acetonitrile.
 - Slowly add the nickel(II) perchlorate solution to the ligand solution with continuous stirring.

- The reaction mixture is stirred for a specified period to allow for complex formation.
- Crystals of the product can be obtained by slow evaporation of the solvent or by vapor diffusion with a less polar solvent.
- The resulting crystals are collected by filtration, washed with a small amount of cold acetonitrile, and dried.

Structural Information

X-ray crystallography has been instrumental in determining the solid-state structures of various acetonitrile-nickel(II) complexes.

Complex	Crystal System	Space Group	Key Bond Lengths (Å)	Reference
--INVALID-LINK-- 4·2CH ₃ CN	Triclinic	P-1	Ni-N(acetonitrile) range: 2.052 - 2.108	
[Ni(Bipy) ₂ (OAc)] ClO ₄ ·2H ₂ O (in acetonitrile soln.)	Monoclinic	P2 ₁ /c	Average Ni-N: 2.062, Average Ni-O: 2.110 (Note: Acetonitrile is the solvent, not a direct ligand in this crystal)	

Applications in Organic Synthesis

Acetonitrile-nickel(II) complexes serve as versatile catalysts and precursors in a range of organic transformations. Their utility stems from the lability of the coordinated acetonitrile ligands, which can be readily displaced by other substrates.

- **Cross-Coupling Reactions:** Nickel(II) complexes are widely used as catalysts in various cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds. Acetonitrile

complexes can serve as convenient, air-stable precatalysts that are activated under the reaction conditions.

- **Catalytic Hydration of Nitriles:** Nickel(0) complexes, which can be generated from Ni(II) precursors, have been shown to catalyze the hydration of nitriles to amides.
- **CO₂ Fixation:** Nickel(II) complexes have demonstrated catalytic activity in the addition of carbon dioxide to epoxides to form cyclic carbonates.
- **Hydrogen Evolution Reaction (HER):** Certain acridine-based nickel(II) complexes, synthesized in acetonitrile, have been investigated as electrocatalysts for the hydrogen evolution reaction.

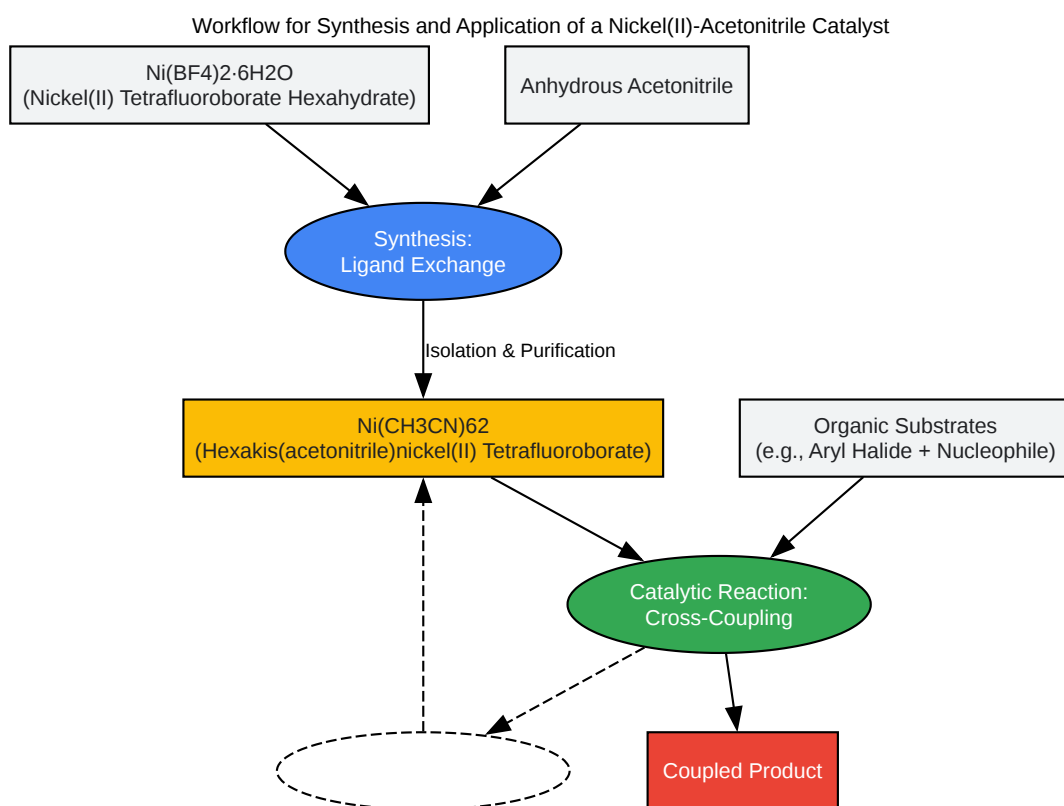
Safety Information

Working with acetonitrile-nickel(II) complexes requires adherence to strict safety protocols due to the hazards associated with both the nickel salt and the solvent.

- **Nickel(II) Perchlorate:**
 - **Hazards:** Strong oxidizer, may cause fire or explosion, especially when in contact with organic materials or reducing agents. It is also a suspected carcinogen and may cause skin and respiratory sensitization. Causes severe skin and eye burns.
 - **Precautions:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Keep away from heat, sparks, and open flames. Avoid contact with combustible materials.
- **Acetonitrile:**
 - **Hazards:** Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation.
 - **Precautions:** Use in a well-ventilated area and away from ignition sources. Wear appropriate PPE. Avoid breathing vapors.
- **Disposal:** Dispose of all chemical waste in accordance with local, state, and federal regulations.

Visualizations

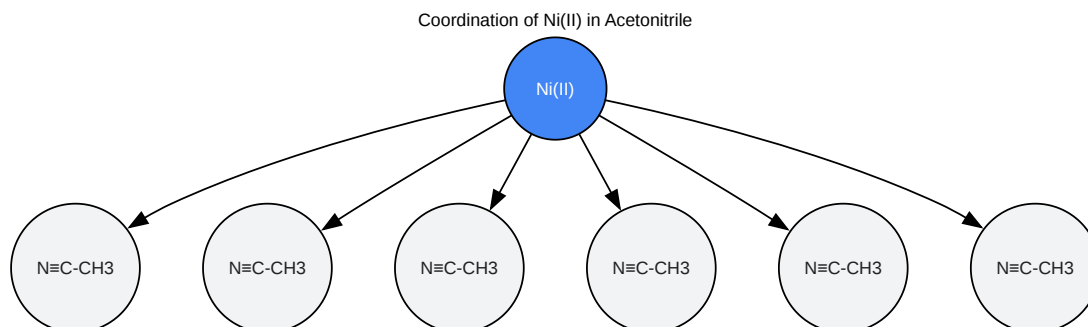
Synthesis and Catalytic Application Workflow



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Caption: Synthesis and catalytic cycle of a nickel(II)-acetonitrile complex.

General Coordination of Nickel(II) in Acetonitrile



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Caption: Octahedral coordination of Ni(II) by six acetonitrile ligands.

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